

Application Notes and Protocols: Strontium Perchlorate as an Oxidizing Agent

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Compound of Interest

Compound Name: *Strontium perchlorate*

CAS No.: *13450-97-0*

Cat. No.: *B086668*

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Introduction and Scope

Strontium perchlorate, $\text{Sr}(\text{ClO}_4)_2$, is a powerful oxidizing agent, a property derived from the perchlorate anion (ClO_4^-) where chlorine is in its highest oxidation state (+7).^{[1][2][3]} While its potent oxidizing capabilities are utilized in applications requiring rapid and energetic reactions, such as pyrotechnics and rocket propellants, its use as a selective oxidizing agent in fine chemical synthesis and drug development is exceedingly rare.^{[1][4][5]} This is primarily due to the high reactivity and potential for explosive decomposition of perchlorate salts, especially when in contact with organic compounds, reducing agents, or upon heating.^{[3][6][7]}

These notes provide a summary of the properties of **strontium perchlorate**, outline critical safety protocols, and detail one of the few specific applications found in the synthetic organic chemistry literature: its use as a catalyst in the synthesis of dihydropyrimidinones. In this context, it is described as acting as both a strong oxidizing and dehydrating agent.^{[1][8][9]} Researchers should exercise extreme caution and recognize that **strontium perchlorate** is not a conventional or recommended reagent for general organic oxidations.

Physicochemical Properties and Data

Strontium perchlorate is a white, crystalline, and hygroscopic solid that is highly soluble in water and polar organic solvents.^{[1][2]} Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Chemical Formula	$\text{Sr}(\text{ClO}_4)_2$	^{[1][2]}
Molar Mass	286.51 g/mol	^{[1][2]}
Appearance	White crystalline solid	^{[1][2]}
Melting Point	<100 °C (hydrated forms); 477 °C (anhydrous, decomposes vigorously)	^{[1][7]}
Density	2.973 g/cm ³	^[1]
Solubility in Water	309.7 g/100 g	^[1]
Solubility in Ethanol	180.7 g/100 g	^[1]
Solubility in Methanol	221.0 g/100 g	^[1]
Primary Hazard	Strong Oxidizer, Fire and Explosion Risk	^{[3][6]}

Application: Catalysis in Dihydropyrimidinone Synthesis

Hydrated **strontium perchlorate** ($\text{Sr}(\text{ClO}_4)_2 \cdot 3\text{H}_2\text{O}$) has been reported as an effective catalyst for the one-pot, solvent-free synthesis of 1,4-dihydropyrimidinones (Biginelli reaction).^{[1][8][9]} This multicomponent reaction involves an aromatic aldehyde, a β -ketoester (like ethyl acetoacetate), and urea. While the authors describe the catalyst as a "very strong oxidizing and dehydrating agent," its primary role in this specific transformation appears to be that of a Lewis acid and dehydrating agent, facilitating the key condensation steps.

Experimental Protocol: Synthesis of Dihydropyrimidinones

This protocol is adapted from the methodology described by Chauhan et al.[\[1\]](#)[\[8\]](#)[\[9\]](#)

Materials:

- Aromatic aldehyde (e.g., benzaldehyde)
- β -ketoester (e.g., ethyl acetoacetate)
- Urea
- Hydrated **strontium perchlorate** ($\text{Sr}(\text{ClO}_4)_2 \cdot 3\text{H}_2\text{O}$), 20 mol%
- Microwave synthesizer or conventional heating setup with reaction vessel
- Ethanol (for recrystallization)

Procedure:

- **Reactant Mixture:** In a suitable reaction vessel, combine the aromatic aldehyde (1.0 mmol), ethyl acetoacetate (1.0 mmol), urea (1.5 mmol), and hydrated **strontium perchlorate** (0.20 mmol, 20 mol%).
- **Reaction Conditions:**
 - **Microwave Irradiation:** Place the vessel in a microwave synthesizer and irradiate at a suitable power level (e.g., 300-500 W) for 1-4 minutes. Monitor the reaction progress by thin-layer chromatography (TLC).
 - **Conventional Heating:** Alternatively, heat the mixture at 80-100 °C, monitoring by TLC until the starting materials are consumed.
- **Work-up and Isolation:**
 - After completion, cool the reaction mixture to room temperature.

- Add cold water to the solidified mixture and stir vigorously.
- Collect the precipitated solid product by vacuum filtration.
- Wash the solid with cold water to remove any remaining catalyst and unreacted urea.
- Purification:
 - Recrystallize the crude product from hot ethanol to obtain the pure 1,4-dihydropyrimidinone.
 - Dry the purified crystals under vacuum.

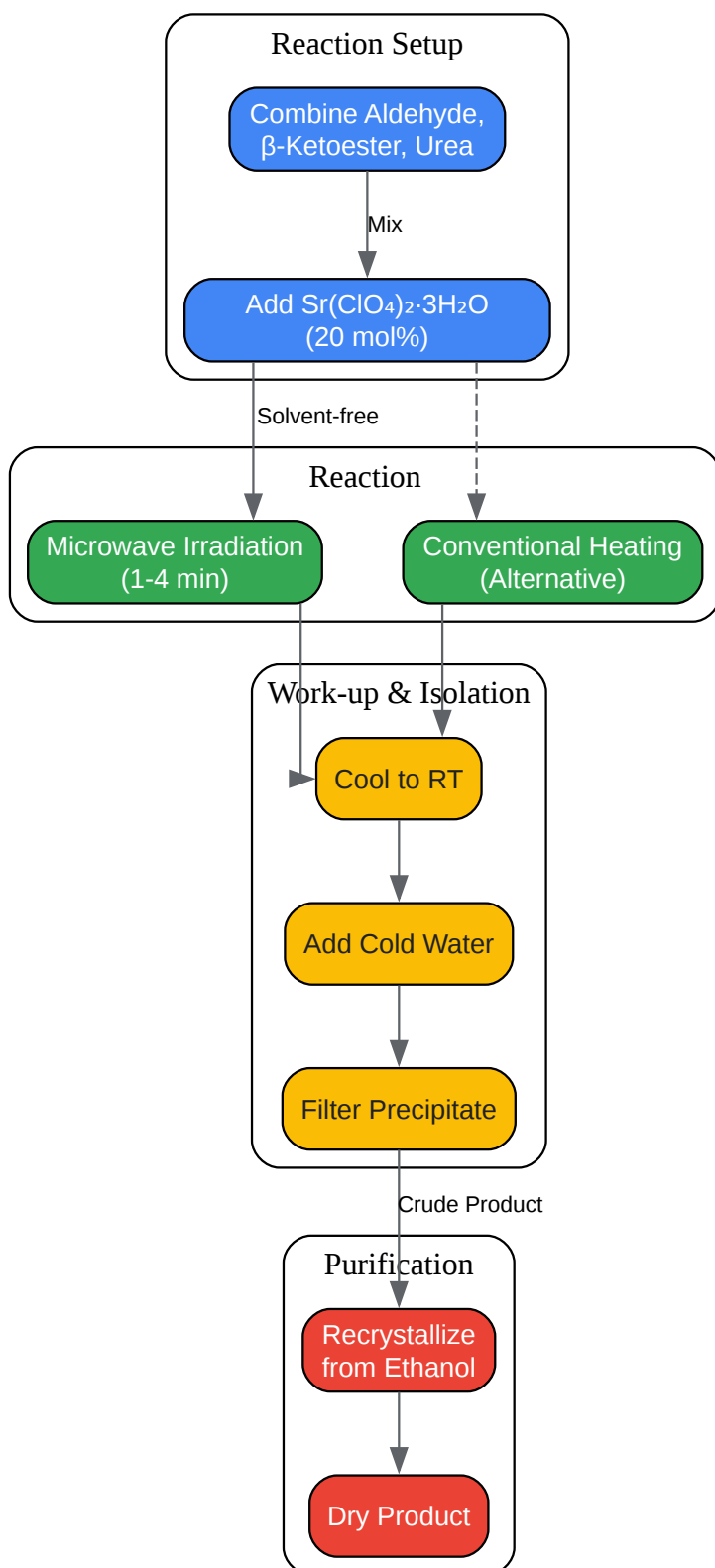
Quantitative Data: Reaction Yields

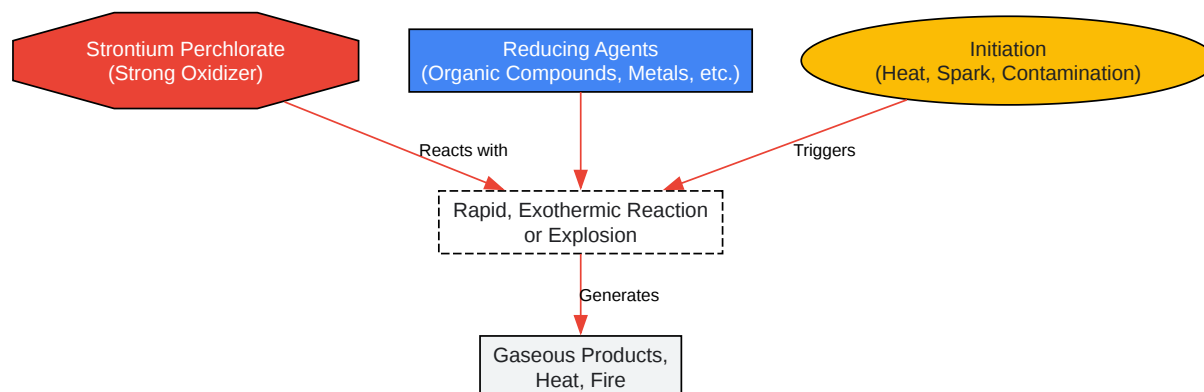
The **strontium perchlorate**-catalyzed synthesis of dihydropyrimidinones provides moderate to excellent yields for a variety of substituted aromatic aldehydes.[\[1\]\[9\]](#)

Aldehyde Substituent	Reaction Time (Microwave)	Yield (%)
H	2.0 min	95
4-CH ₃	2.5 min	92
4-OCH ₃	3.0 min	90
4-Cl	1.5 min	96
4-NO ₂	1.0 min	98
3-NO ₂	1.5 min	94

Data adapted from Chauhan, D. et al., Current Organic Synthesis, 2024.[\[8\]](#)

Visualizations: Workflows and Hazard Relationships





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